

# Technical Guide: Solubility of 4-Amino-6-chloronicotinic Acid in Organic Solvents

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## Compound of Interest

Compound Name: 4-Amino-6-chloronicotinic acid

Cat. No.: B1287174

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **4-Amino-6-chloronicotinic acid** in organic solvents. Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data for this compound in various organic solvents is not readily available in the public domain. This underscores a gap in the existing chemical literature.

In light of this, this document provides a detailed, standardized experimental protocol for determining the solubility of **4-Amino-6-chloronicotinic acid**. Adherence to such a protocol is essential for generating reliable and reproducible data, which is critical for applications in drug development, process chemistry, and analytical science. Additionally, this guide includes known physicochemical properties of the target compound and qualitative solubility information for a structurally related compound, 6-Chloronicotinic acid, to offer some preliminary insights.

## Physicochemical Properties of 4-Amino-6-chloronicotinic Acid

A summary of the available physicochemical properties for **4-Amino-6-chloronicotinic acid** is presented below. This information is fundamental for the design of solubility studies.

Property	Value	Source
CAS Number	1060811-65-5	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	172.57 g/mol	[1]
Appearance	Purity >95%	[2]

## Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data (e.g., in mg/mL or g/100mL) for **4-Amino-6-chloronicotinic acid** in common organic solvents such as methanol, ethanol, DMSO, acetone, etc., has not been found in published literature. The absence of this data necessitates experimental determination to guide formulation, purification, and analytical method development.

For context, a structurally similar compound, 6-Chloronicotinic acid, is reported to be soluble in ethanol, methanol, and DMSO.[3] This suggests that **4-Amino-6-chloronicotinic acid** may also exhibit solubility in polar protic and polar aprotic solvents. However, the presence of the amino group at the 4-position will influence its polarity and hydrogen bonding capacity, leading to different solubility characteristics compared to 6-Chloronicotinic acid.

## Experimental Protocol for Solubility Determination

To address the lack of available data, the following section provides a detailed experimental protocol for determining the solubility of **4-Amino-6-chloronicotinic acid**. The equilibrium solubility method, often referred to as the shake-flask method, is a widely accepted technique for this purpose.

### Objective

To determine the equilibrium solubility of **4-Amino-6-chloronicotinic acid** in a selection of organic solvents at a specified temperature (e.g., 25 °C and/or 37 °C).

### Materials

- **4-Amino-6-chloronicotinic acid** (high purity)

- Selected organic solvents (e.g., methanol, ethanol, isopropanol, acetone, acetonitrile, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF))
- Scintillation vials or screw-cap test tubes
- Thermostatically controlled shaker or incubator
- Analytical balance
- Syringe filters (e.g., 0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

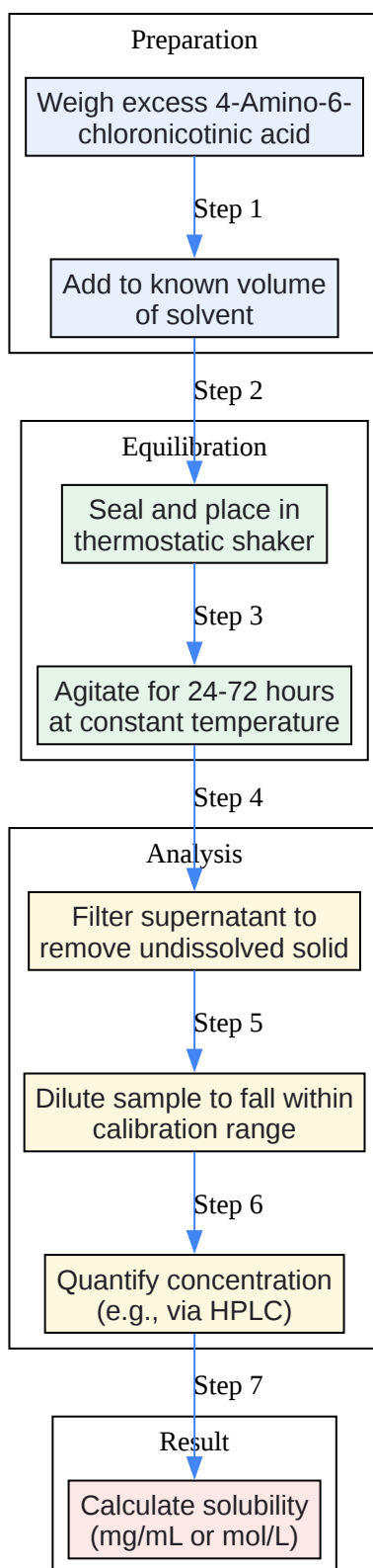
## Procedure

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **4-Amino-6-chloronicotinic acid** of known concentrations in the chosen solvent to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of **4-Amino-6-chloronicotinic acid** to a vial containing a known volume (e.g., 2 mL) of the selected organic solvent. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vials tightly and place them in a thermostatically controlled shaker set at the desired temperature. Agitate the samples for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. A preliminary study can determine the time required to reach equilibrium.
- **Sample Collection and Filtration:** After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle. Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a solvent-compatible syringe filter to remove any undissolved particles.
- **Dilution:** Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Determine the concentration of **4-Amino-6-chloronicotinic acid** in the saturated solution from the calibration curve, taking into account the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

## Logical Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Amino-6-chloronicotinic acid**.



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